

Solubility of Calcium L-Lactate Pentahydrate in Ethanol-Water Mixtures: A Technical Guide

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Compound of Interest

Compound Name: *Calcium L-lactate pentahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium L-lactate pentahydrate** (CLLP) in ethanol-water binary solvent systems. The information presented herein is critical for professionals in the pharmaceutical and chemical industries, particularly in the areas of drug formulation, crystallization process design, and purification. Understanding the solubility behavior of this important calcium salt in mixed solvents is fundamental for controlling precipitation, optimizing yields, and ensuring the desired physical properties of the final product.

Quantitative Solubility Data

The solubility of **calcium L-lactate pentahydrate** is significantly influenced by both the temperature and the composition of the ethanol-water solvent mixture. Generally, the solubility of CLLP increases with rising temperature and decreases as the mole fraction of ethanol in the solvent mixture increases.^{[1][2][3][4]} This inverse relationship with ethanol concentration is a key factor in the design of crystallization and purification processes.^{[5][6]}

Table 1: Solubility of Calcium L-Lactate Pentahydrate in Ethanol-Water Mixtures at Various Temperatures

The following table summarizes the mole fraction solubility (x) of **calcium L-lactate pentahydrate** in various ethanol-water mixtures at temperatures ranging from 278.15 K to 313.15 K.

| Temperature (K) | Initial Mole Fraction of Ethanol (x^0) | Mole Fraction Solubility of CLLP (x) |
|-----------------|--|--------------------------------------|
| 278.15 | 0.0000 | 0.00418 |
| 0.0588 | 0.00193 | |
| 0.1304 | 0.00078 | |
| 0.2212 | 0.00031 | |
| 0.3421 | 0.00011 | |
| 0.5119 | 0.00004 | |
| 283.15 | 0.0000 | 0.00492 |
| 0.0588 | 0.00235 | |
| 0.1304 | 0.00097 | |
| 0.2212 | 0.00040 | |
| 0.3421 | 0.00015 | |
| 0.5119 | 0.00005 | |
| 288.15 | 0.0000 | 0.00578 |
| 0.0588 | 0.00284 | |
| 0.1304 | 0.00120 | |
| 0.2212 | 0.00050 | |
| 0.3421 | 0.00019 | |
| 0.5119 | 0.00007 | |
| 293.15 | 0.0000 | 0.00679 |
| 0.0588 | 0.00342 | |
| 0.1304 | 0.00147 | |
| 0.2212 | 0.00063 | |
| 0.3421 | 0.00024 | |

| | | |
|--------|---------|---------|
| 0.5119 | 0.00009 | |
| 298.15 | 0.0000 | 0.00796 |
| 0.0588 | 0.00410 | |
| 0.1304 | 0.00179 | |
| 0.2212 | 0.00078 | |
| 0.3421 | 0.00030 | |
| 0.5119 | 0.00011 | |
| 303.15 | 0.0000 | 0.00931 |
| 0.0588 | 0.00490 | |
| 0.1304 | 0.00218 | |
| 0.2212 | 0.00097 | |
| 0.3421 | 0.00038 | |
| 0.5119 | 0.00014 | |
| 308.15 | 0.0000 | 0.01088 |
| 0.0588 | 0.00584 | |
| 0.1304 | 0.00263 | |
| 0.2212 | 0.00119 | |
| 0.3421 | 0.00047 | |
| 0.5119 | 0.00018 | |
| 313.15 | 0.0000 | 0.01269 |
| 0.0588 | 0.00695 | |
| 0.1304 | 0.00318 | |
| 0.2212 | 0.00146 | |
| 0.3421 | 0.00059 | |

| | |
|--------|---------|
| 0.5119 | 0.00022 |
|--------|---------|

Data sourced from Luan, Q. et al. (2014). Measurement and Correlation of Solubility of Calcium-L-lactate Pentahydrate in Ethanol + Water and Acetone + Water Systems. *Journal of Chemical & Engineering Data*, 59(8), 2642–2648.

Table 2: Solubility of L(+)-Calcium Lactate in Ethanol-Water Mixtures at 20°C (293.15 K)

This table presents the solubility of L(+)-calcium lactate as a weight percentage of the anhydrous salt in the solution at a constant temperature of 20°C.

| Ethanol Concentration (% w/w) | Solubility (% w/w, anhydrous salt) |
|-------------------------------|------------------------------------|
| 0 | 5.80 |
| 10 | 3.57 |
| 20 | 1.83 |
| 30 | 0.85 |
| 40 | 0.37 |
| 50 | 0.15 |

Data sourced from Cao, X. et al. (2001). Solubilities of Calcium and Zinc Lactate in Water and Water-Ethanol Mixture. *Korean Journal of Chemical Engineering*, 18(1), 133-135.

Experimental Protocols

The determination of solubility data for **calcium L-lactate pentahydrate** in ethanol-water mixtures typically involves equilibrium and synthetic methods. Below are detailed descriptions of the common experimental protocols employed in the cited literature.

Isothermal Equilibrium Method

This method involves establishing a solid-liquid equilibrium at a constant temperature and then measuring the concentration of the solute in the saturated solution.

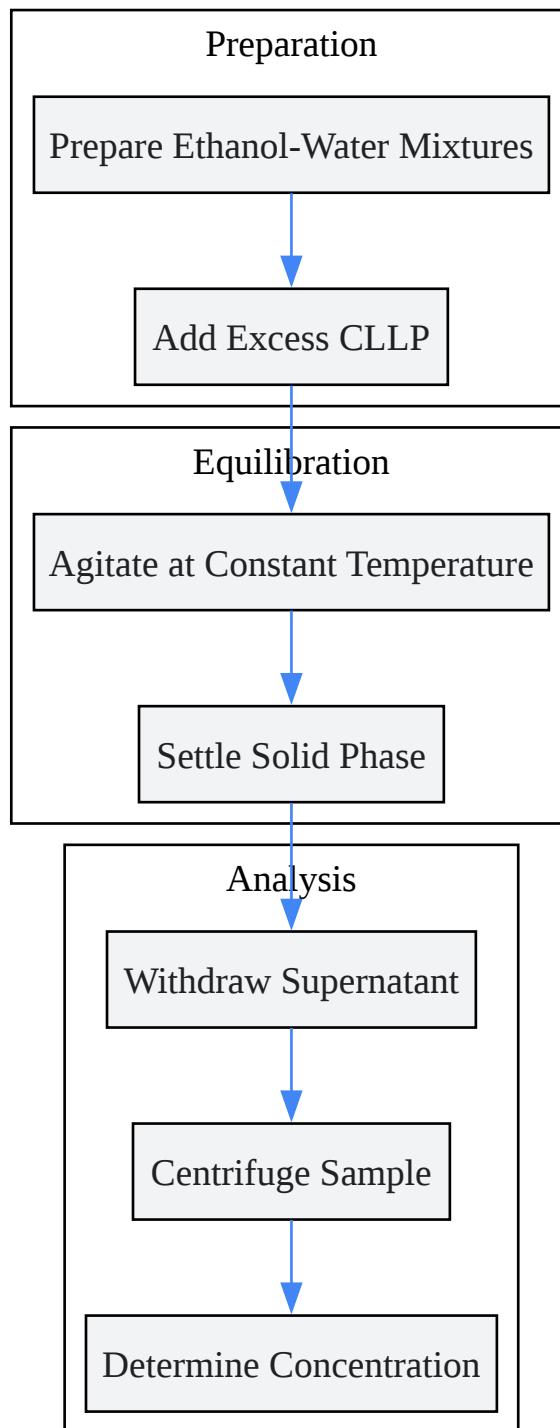
Materials and Apparatus:

- **Calcium L-lactate pentahydrate** (analytical grade)
- Ethanol (analytical grade)
- Distilled or deionized water
- Isothermal shaker or magnetic stirrer with temperature control
- Centrifuge
- Analytical balance
- Conductivity meter or other suitable analytical instrument for concentration measurement

Procedure:

- Prepare a series of ethanol-water mixtures with known mass fractions.
- Add an excess amount of **calcium L-lactate pentahydrate** to each solvent mixture in a sealed container.
- Agitate the suspensions in an isothermal shaker at a constant temperature for a sufficient time to reach equilibrium (e.g., 48 hours).^[5]
- After reaching equilibrium, cease agitation and allow the solid phase to settle.
- Carefully withdraw a sample of the supernatant liquid.
- Centrifuge the sample to remove any suspended solid particles.^[5]
- Accurately weigh a portion of the clear supernatant.
- Determine the concentration of calcium lactate in the sample. One method is to measure the conductivity of the solution and use a pre-established calibration curve of conductivity versus

concentration.[5] The solubility is then expressed as the mass of anhydrous salt per 100 g of the solution.[5]



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Isothermal Equilibrium Method Workflow

Synthetic Method (Polythermal Method)

The synthetic method involves preparing a mixture of known composition and then determining the temperature at which the solid phase completely dissolves upon heating or precipitates upon cooling.

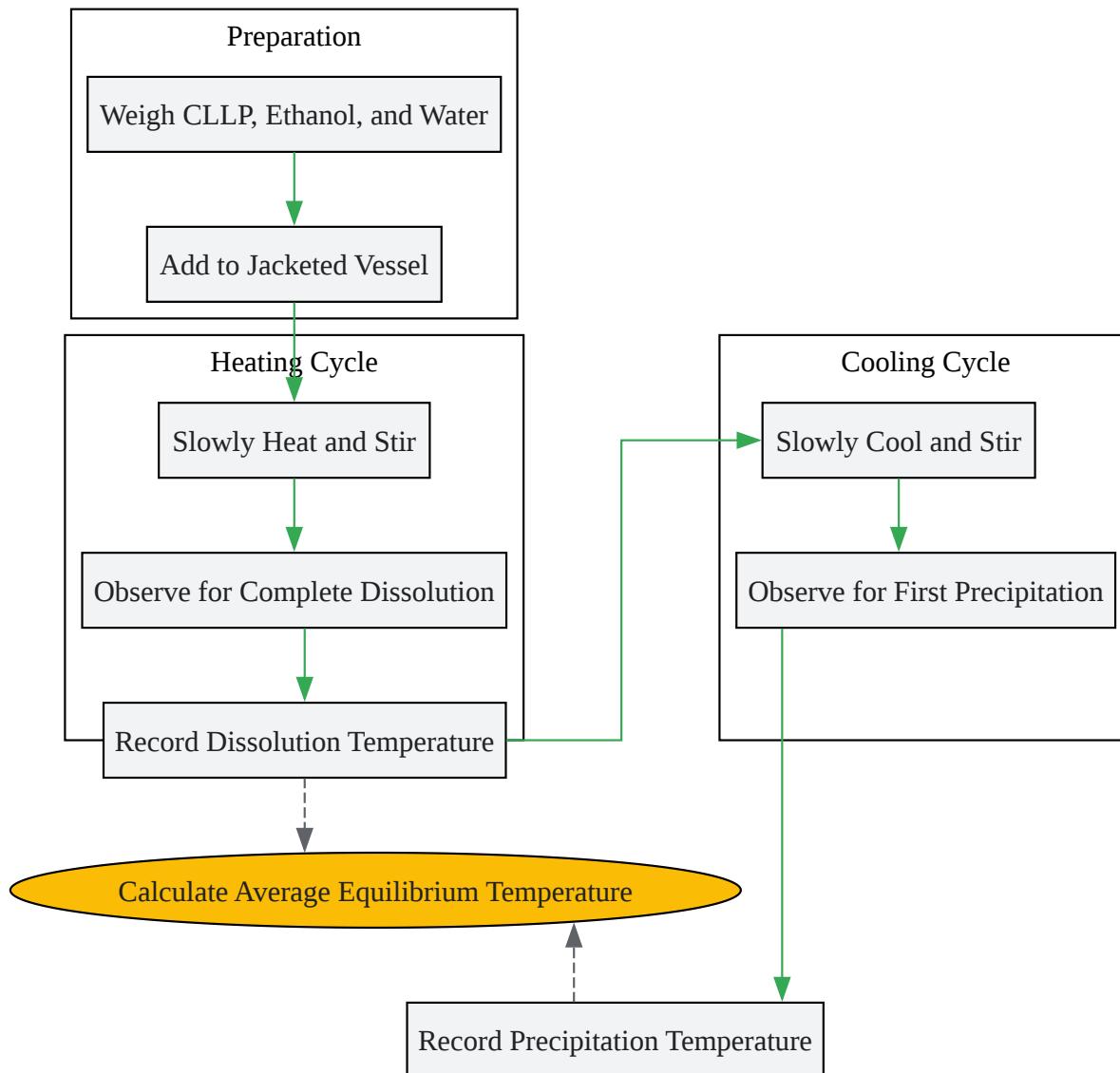
Materials and Apparatus:

- **Calcium L-lactate pentahydrate** (analytical grade)
- Ethanol (analytical grade)
- Distilled or deionized water
- Jacketed glass vessel with a magnetic stirrer
- Precision thermostat bath
- Calibrated thermometer or temperature sensor
- Light source and detector or visual observation port

Procedure:

- Accurately weigh and add known masses of **calcium L-lactate pentahydrate**, ethanol, and water into the jacketed glass vessel.
- Heat the mixture slowly while stirring continuously.
- Observe the solution for the complete disappearance of the solid phase. The temperature at which the last solid particle dissolves is recorded as the saturation temperature for that specific composition.
- To confirm the saturation temperature, cool the clear solution slowly until the first solid particles appear (precipitation).
- The average of the dissolution and precipitation temperatures is taken as the equilibrium temperature.

- Repeat this process for various compositions of the ternary system to generate a comprehensive solubility dataset across a range of temperatures.



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Synthetic (Polythermal) Method Workflow

Conclusion

The solubility of **calcium L-lactate pentahydrate** in ethanol-water mixtures is a critical parameter for the development and optimization of processes in the pharmaceutical and food industries. The provided data and experimental protocols offer a foundational understanding for researchers and scientists. The significant decrease in solubility with increasing ethanol concentration underscores the utility of ethanol as an anti-solvent for the crystallization and purification of calcium L-lactate. The temperature dependence of solubility further allows for fine-tuning of these processes to achieve desired product specifications.

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